

Application Notes and Protocols for Dissolving MRS2279 in Cell Culture

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Compound of Interest

Compound Name: MRS2279

Cat. No.: B15571210

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Introduction

MRS2279 is a potent and selective antagonist of the P2Y1 purinergic receptor, a G protein-coupled receptor involved in a variety of physiological processes, including platelet aggregation, neurotransmission, and inflammation. Due to its high affinity and selectivity, **MRS2279** is a valuable tool for studying the role of the P2Y1 receptor in these processes. This document provides detailed application notes and protocols for the proper dissolution and use of **MRS2279** in cell culture experiments.

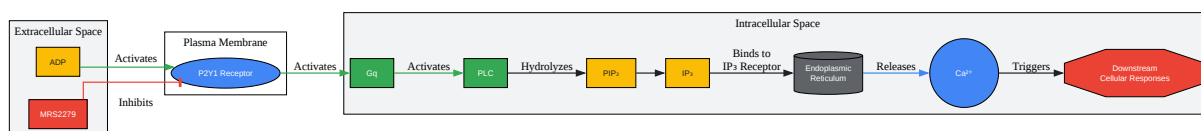
Data Presentation

The physicochemical properties of **MRS2279** are summarized in the table below. It is crucial to use the batch-specific molecular weight provided on the product's certificate of analysis for accurate stock solution preparation.

Property	Value	Reference
Molecular Weight	503.78 g/mol (as diammonium salt)	
Formula	$C_{13}H_{18}ClN_5O_8P_2 \cdot 2NH_3$	
Solubility	Soluble in water to 100 mM	
Purity	≥98%	
Storage	Store at -20°C	

Signaling Pathway

MRS2279 acts as a competitive antagonist at the P2Y1 receptor. The P2Y1 receptor is coupled to the Gq alpha subunit of heterotrimeric G proteins. Upon activation by its endogenous agonist, adenosine diphosphate (ADP), the P2Y1 receptor activates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptor on the endoplasmic reticulum, leading to the release of intracellular calcium (Ca²⁺) stores. This increase in cytosolic calcium concentration triggers various downstream cellular responses. **MRS2279** blocks this cascade by preventing ADP from binding to the P2Y1 receptor.



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P2Y1 Receptor Signaling Pathway and Inhibition by MRS2279.

Experimental Protocols

This section provides a detailed protocol for the preparation of **MRS2279** stock and working solutions for use in cell culture applications, such as with the SH-SY5Y human neuroblastoma cell line.

Materials:

- **MRS2279** powder
- Sterile, nuclease-free water (e.g., cell culture grade, WFI)
- Sterile microcentrifuge tubes
- Sterile pipette tips
- Vortex mixer
- -20°C freezer

Protocol for Preparing a 10 mM Stock Solution:

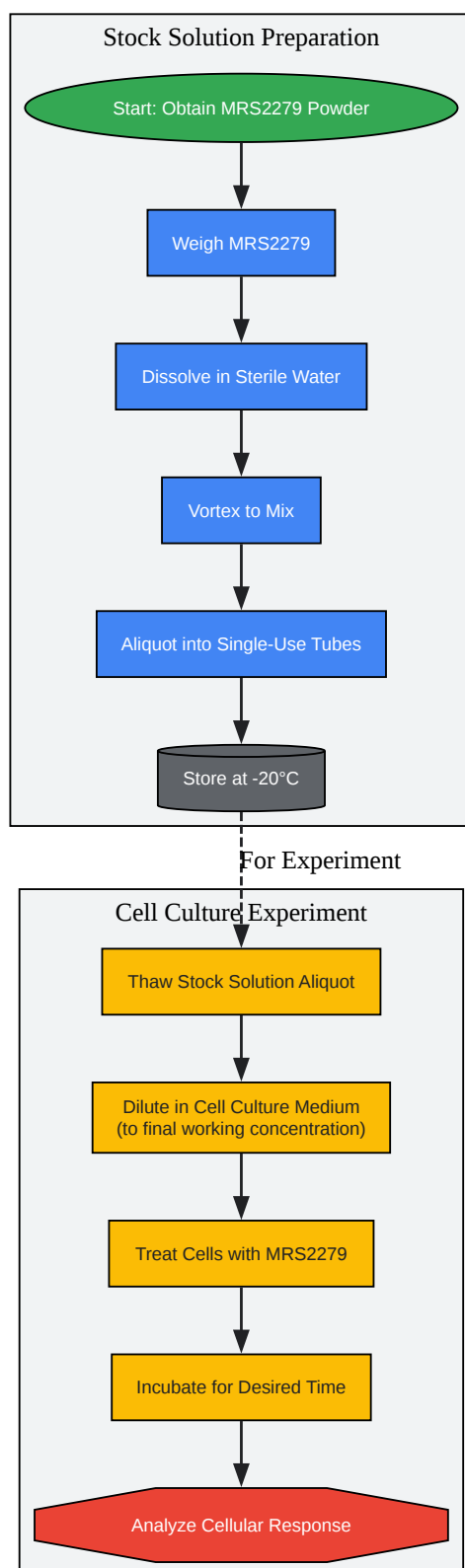
- Calculate the required mass: Using the batch-specific molecular weight (MW) from the certificate of analysis (e.g., 503.78 g/mol), calculate the mass of **MRS2279** powder needed to prepare the desired volume of a 10 mM stock solution.
 - Formula: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ (mM)} \times \text{MW (g/mol)} / 1000$
 - Example for 1 mL: $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mM} \times 503.78 \text{ g/mol} / 1000 = 5.0378 \text{ mg}$
- Weigh the compound: Carefully weigh the calculated amount of **MRS2279** powder in a sterile microcentrifuge tube.
- Dissolution: Add the appropriate volume of sterile, nuclease-free water to the microcentrifuge tube containing the **MRS2279** powder.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C can aid in dissolution if necessary.

- Sterilization (Optional but Recommended): If the solution is not prepared under strictly aseptic conditions, it can be sterilized by passing it through a 0.22 µm sterile syringe filter.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C. When stored properly, the stock solution should be stable for several months.

Protocol for Preparing a Working Solution in Cell Culture Medium:

- Thaw the stock solution: Thaw a single aliquot of the 10 mM **MRS2279** stock solution at room temperature.
- Dilution: Dilute the stock solution to the desired final working concentration in pre-warmed cell culture medium. For example, to prepare a 1 µM working solution in 10 mL of medium:
 - Calculation: $(10 \text{ mM}) \times V1 = (1 \text{ µM}) \times (10 \text{ mL}) \Rightarrow V1 = 1 \text{ µL}$.
 - Add 1 µL of the 10 mM stock solution to 10 mL of cell culture medium.
- Mixing: Gently mix the working solution by pipetting up and down or by inverting the tube.
- Application to cells: Replace the existing medium in your cell culture plates with the medium containing the desired concentration of **MRS2279**.

Experimental Workflow Diagram:



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Workflow for Preparing and Using MRS2279 in Cell Culture.

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